

An In-depth Technical Guide to the Physical Properties of (-)-Isomenthone

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Compound of Interest

Compound Name: (-)-Isomenthone

Cat. No.: B049636

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This technical guide provides a comprehensive overview of the key physical properties of **(-)-Isomenthone**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis. This document outlines the available data, presents detailed experimental protocols for the determination of these properties, and includes a logical workflow for property characterization.

Core Physical Properties of (-)-Isomenthone

(-)-Isomenthone, a naturally occurring monoterpene ketone, is a diastereomer of menthone. The physical properties of the (-)-enantiomer are identical to its (+)-enantiomer and are often reported for the racemic mixture, (\pm)-Isomenthone.

Data Presentation

The following table summarizes the reported values for the boiling point and density of Isomenthone.

Physical Property	Reported Value	Notes and Conditions
Boiling Point	208 °C[1][2]	At standard atmospheric pressure (760 mmHg).
205 - 208 °C[3]	At standard atmospheric pressure (760 mmHg).	
~210 °C[4]	Approximate value.	
Density	0.894 - 0.899 g/cm ³ [4]	At 20°C (Relative Density D20/4).
0.895 - 0.925 g/cm ³ [3]	Specific conditions not detailed.	
0.992 g/cm ³ [1]	Specific conditions not detailed.	
Specific Gravity	0.896 - 0.909[5]	At 25°C.

Experimental Protocols

The following sections detail standard laboratory procedures for the accurate determination of boiling point and density for a liquid organic compound such as **(-)-Isomenthone**.

2.1. Determination of Boiling Point (Capillary Method)

This method is suitable for small sample volumes and provides an accurate boiling point at a given atmospheric pressure.

Apparatus:

- Thiele tube or similar heating bath apparatus
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube or fusion tube

- Rubber band or wire for attachment
- Heat source (Bunsen burner or heating mantle)
- High-boiling point mineral oil

Procedure:

- A small amount (approximately 0.5 mL) of **(-)-Isomenthone** is placed into the small test tube.
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- The test tube is securely attached to a thermometer using a rubber band or wire. The bottom of the test tube should be aligned with the thermometer bulb.[\[1\]](#)[\[6\]](#)
- The entire assembly is clamped and immersed in a Thiele tube containing mineral oil, ensuring the sample is below the oil level but the open end of the test tube is above it.[\[6\]](#)
- The side arm of the Thiele tube is gently heated. This design promotes convection currents, ensuring uniform heating of the oil bath.[\[1\]](#)
- As the temperature rises, air trapped in the capillary tube will slowly escape. Upon reaching the boiling point, a continuous and rapid stream of bubbles will emerge from the open end of the capillary tube.[\[6\]](#)[\[7\]](#)
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.[\[1\]](#)[\[6\]](#) This temperature is recorded.
- The atmospheric pressure should be recorded, as boiling point is pressure-dependent.

2.2. Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.

Apparatus:

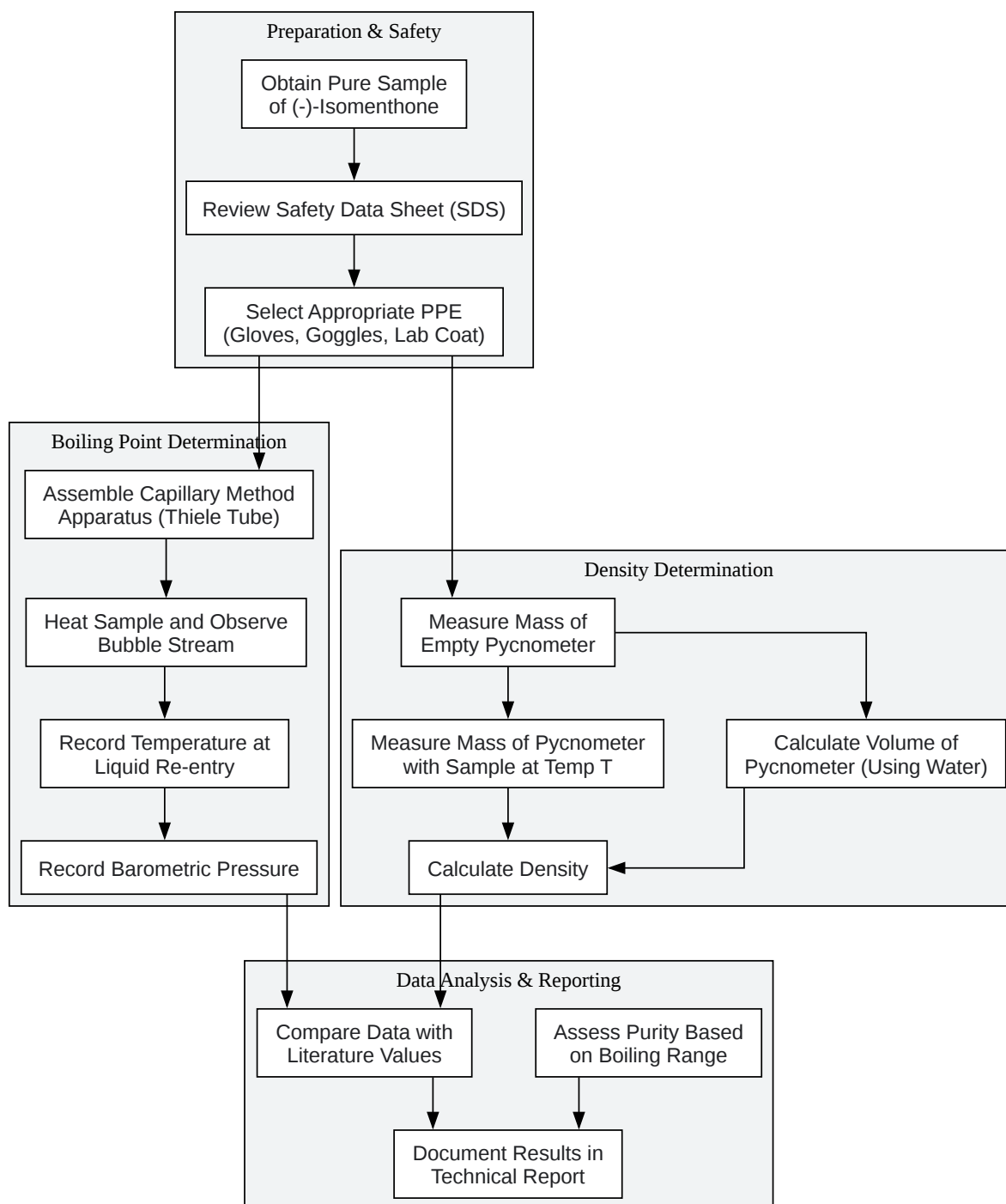
- Pycnometer (e.g., Gay-Lussac type)
- Analytical balance (accurate to at least 0.001 g)
- Thermometer
- Constant temperature water bath

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance (m_{empty}).
- The pycnometer is then filled with distilled water of a known temperature and weighed (m_{water}). The temperature of the water is recorded.
- The volume of the pycnometer (V) can be calculated using the known density of water (ρ_{water}) at that temperature: $V = (m_{\text{water}} - m_{\text{empty}}) / \rho_{\text{water}}$.
- The pycnometer is emptied, thoroughly dried, and then filled with **(-)-Isomenthone**.
- The mass of the pycnometer filled with the sample is determined (m_{sample}).
- The density of the **(-)-Isomenthone** (ρ_{sample}) is calculated using the formula: $\rho_{\text{sample}} = (m_{\text{sample}} - m_{\text{empty}}) / V$.^[2]
- For highest accuracy, all measurements should be conducted in a temperature-controlled environment, such as a constant temperature water bath.

Logical Workflow Visualization

The following diagram illustrates a standardized workflow for the characterization of physical properties of a chemical substance.



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Caption: Workflow for Physical Property Determination.

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References

- 1. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 2. mt.com [mt.com]
- 3. directpcw.com [directpcw.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. phillysim.org [phillysim.org]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. cdn.juniata.edu [cdn.juniata.edu]
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